

Navigating the Safety Landscape of m-Chlorobenzenesulfonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: *m*-Chlorobenzenesulfonyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analysis of the safety data sheet (SDS) for **m-Chlorobenzenesulfonyl chloride**, a compound of significant interest in chemical synthesis and pharmaceutical development. Understanding the hazards and proper handling procedures associated with this chemical is paramount for ensuring laboratory safety and mitigating potential risks. This guide summarizes key quantitative safety data, outlines emergency protocols, and visualizes critical safety workflows to support researchers in its safe and effective use.

Chemical Identity and Properties

m-Chlorobenzenesulfonyl chloride, also known as 3-Chlorobenzenesulfonyl chloride, is identified by the CAS number 2888-06-4.^{[1][2][3]} It is a corrosive liquid with a molecular formula of C₆H₄Cl₂O₂S and a molecular weight of 211.07 g/mol.^[1] The following tables provide a structured overview of its physical and chemical properties based on available safety data sheets.

Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid	[4]
Appearance	Yellow	[4]
Odor	No information available	[4]
Boiling Point	102 - 103 °C @ 0.9 mmHg	[4]
Melting Point	21°C	[2]
Flash Point	110 °C (closed cup)	
Density	1.499 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.568	
Water Solubility	Insoluble	[5]

Hazard Identification and Classification

m-Chlorobenzenesulfenyl chloride is classified as a hazardous chemical. It is corrosive and can cause severe skin burns and eye damage.[4][6] The signal word for this chemical is "Danger".[4][6]

Hazard Class	Category	GHS Code
Skin Corrosion/Irritation	1B	H314
Serious Eye Damage/Eye Irritation	1	H314
Corrosive to metals	1	H290

Experimental Protocols: Emergency Procedures

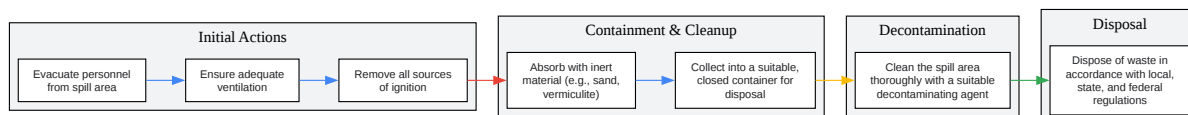
In the event of exposure or a spill, immediate and appropriate action is critical. The following protocols are derived from standard safety data sheet recommendations.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek immediate medical attention.[4]
- Ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Spill Response

In the event of a spill, the primary objective is to contain the material and prevent its spread while ensuring the safety of personnel.



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